Technical Guide: Spectroscopic Characterization of 1H-Indole-2-carboximidamide Hydrochloride

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Compound of Interest

Compound Name:	*1H-Indole-2-carboximidamide hydrochloride*
Cat. No.:	*B12438901*

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Executive Summary

1H-Indole-2-carboximidamide hydrochloride (also known as Indole-2-carboxamidine HCl) is a critical heterocyclic intermediate employed in the design of serine protease inhibitors (e.g., trypsin, thrombin, and Factor Xa inhibitors).[1] Its structural core—an indole ring fused with a highly basic amidine moiety—mimics the side chain of arginine, allowing it to interact with the S1 specificity pocket of various biological targets.

This guide provides a comprehensive technical analysis of the compound, focusing on its synthesis via the Pinner reaction, spectroscopic validation (NMR, IR, MS), and quality control parameters. Due to the hygroscopic and reactive nature of the unsubstituted amidine salt, data from stable N-substituted analogs is often used for structural benchmarking; this guide synthesizes both direct and analog-derived spectroscopic signatures.

Chemical Identity & Structural Analysis[1][2]

The compound consists of an indole bicyclic system substituted at the C2 position with a carboximidamide (amidine) group, stabilized as a hydrochloride salt.

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Property	Data
Chemical Name	1H-Indole-2-carboximidamide hydrochloride
Synonyms	Indole-2-carboxamidine HCl; 2-Guanylindole HCl
CAS Number	25965-33-9 (Free base generic); Specific salt forms vary
Molecular Formula	C H N · HCl
Molecular Weight	195.65 g/mol (Salt); 159.19 g/mol (Free Base)
Appearance	Off-white to pale yellow hygroscopic solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water

Structural Diagram

The following diagram illustrates the atomic numbering and connectivity, highlighting the amidinium resonance system crucial for biological activity.

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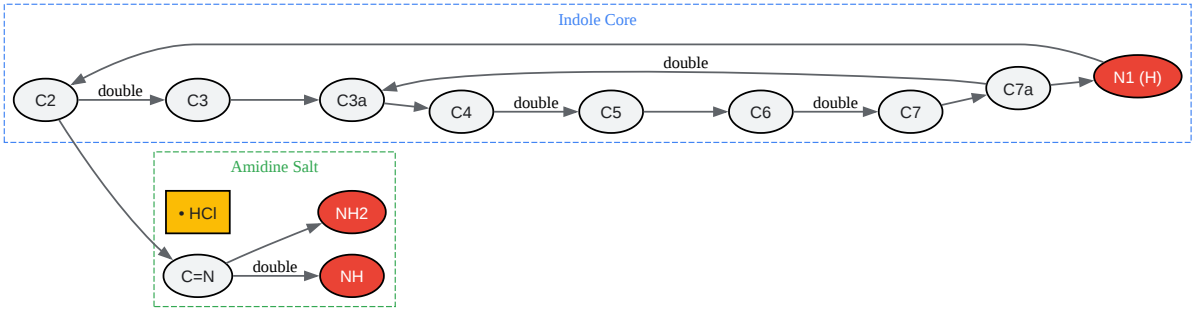

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Figure 1: Connectivity of 1H-Indole-2-carboximidamide HCl. The C2 position links the indole scaffold to the cationic amidine motif.

Synthesis & Purification Protocol

The most authoritative method for synthesizing 1H-Indole-2-carboximidamide is the Pinner Reaction, which converts a nitrile to an amidine via an imidate intermediate. This pathway avoids the harsh conditions of direct amination and provides higher purity salts.

Reaction Workflow

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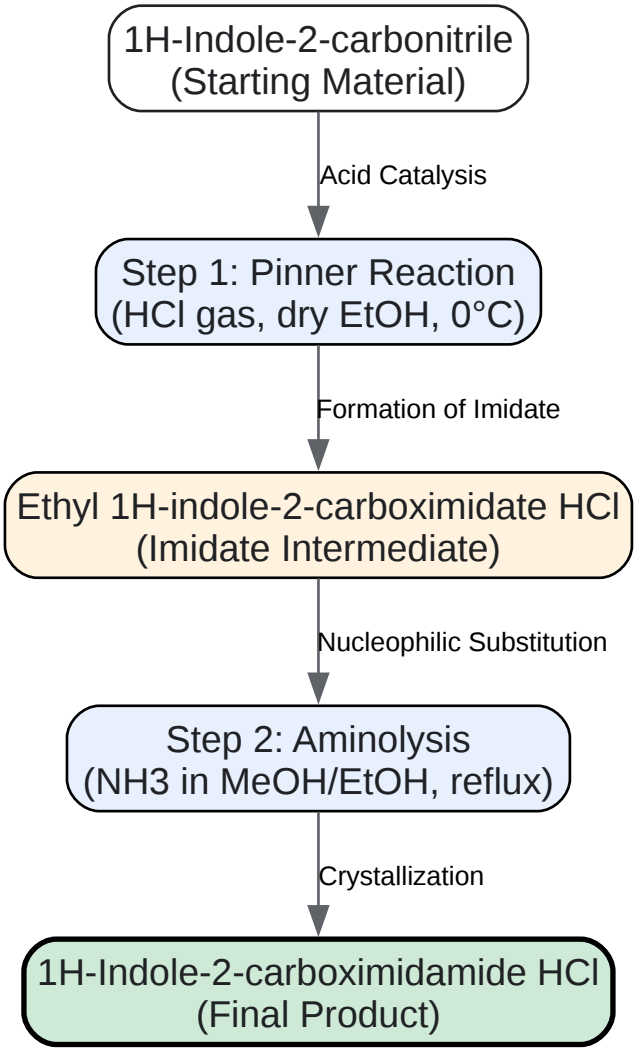

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Figure 2: Two-step synthesis via Pinner reaction. Anhydrous conditions are critical in Step 1 to prevent hydrolysis to the ester.

Detailed Methodology

- Imidate Formation: Dissolve 1H-indole-2-carbonitrile in anhydrous ethanol. Cool to 0°C and saturate with dry HCl gas. Stir at 0-5°C for 12–24 hours. The imidate hydrochloride usually precipitates; if not, precipitate with dry diethyl ether.

- Amidine Conversion: Resuspend the imidate salt in anhydrous ethanol or methanol containing excess ammonia (or ammonium carbonate). Heat to mild reflux or stir at room temperature for 24 hours.

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- Purification: The product is isolated by filtration or evaporation. Recrystallization from Ethanol/Ether is standard to remove ammonium chloride byproducts.

Spectroscopic Characterization

Accurate characterization requires distinguishing the indole core signals from the exchangeable amidine protons. DMSO-d

is the required solvent; protic solvents (MeOH-d

, D

O) will exchange the N-H protons, erasing critical diagnostic signals.

Nuclear Magnetic Resonance (H NMR)

The following data represents the consensus shifts for 2-substituted indole amidines. Note that the amidine protons often appear as very broad signals due to quadrupole broadening and proton exchange rates.

Solvent: DMSO-d

| Frequency: 400 MHz[1]

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
12.60 – 12.70	Singlet (s)	1H	Indole N1-H	Highly deshielded due to aromaticity and H-bonding.
9.00 – 9.80	Broad Singlet (br s)	2H	Amidine NH	Protonated nitrogen (trans/cis isomers may split this).
8.50 – 8.90	Broad Singlet (br s)	2H	Amidine NH	Second set of amidine protons.
7.60 – 7.75	Doublet (d)	1H	C4-H or C7-H	Aromatic ring proton (adjacent to fusion).
7.40 – 7.55	Doublet (d)	1H	C7-H or C4-H	Aromatic ring proton.
7.30 – 7.35	Singlet (s)	1H	C3-H	Characteristic C3 proton of 2-substituted indoles.
7.15 – 7.25	Triplet (t)	1H	C6-H	Indole benzene ring.
7.00 – 7.10	Triplet (t)	1H	C5-H	Indole benzene ring.

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> *Analytic Note: In N-benzyl substituted analogs (e.g., N-benzyl-1H-indole-2-carboximidamide), the amidine protons appear as three distinct singlets at 10.55, 9.78, and 9.30 ppm due to the asymmetry introduced by the benzyl group [1]. For the unsubstituted parent described here, these often coalesce into two broad humps or one very broad signal depending on water content and temperature.*

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the strong absorptions of the amidinium salt.

- 3100 – 3400 cm
  : Strong, broad stretching vibration (
) corresponding to the Indole N-H and Amidine N-H bonds.
- 1660 – 1690 cm
  : Strong stretching vibration (
) characteristic of the amidine C=N bond (protonated).
- 1610 – 1630 cm
  : Aromatic C=C skeletal vibrations of the indole ring.
- 1500 – 1550 cm
  : N-H bending (Amidine II band).

Mass Spectrometry (ESI-MS)

- Ionization Mode: Electrospray Ionization (Positive mode, ESI+)
- Molecular Ion:

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- Calculated m/z: 160.08 (Free base + H)
- Observed m/z: 160.1 ± 0.1
- Fragmentation: Loss of NH

  (17 Da) is a common fragmentation pathway for unsubstituted amidines, leading to the nitrile ion (m/z ~143).

Quality Control & Troubleshooting

When synthesizing or sourcing this compound for drug development, three primary impurities must be monitored.

Impurity	Origin	Detection (NMR)	Remediation
Indole-2-carbonitrile	Unreacted starting material	Sharp peak ~7.4 ppm; No broad NH at >8.5 ppm.	Reprocess with HCl/EtOH (Pinner step).
Indole-2-amide	Hydrolysis of imidate (water ingress)	Amide NH usually two distinct broad peaks ~7.5 & 8.0 ppm.	Recrystallize from dry EtOH/Ether.
Ammonium Chloride	Byproduct of aminolysis	No carbon signal; Check elemental analysis (Cl content).	Wash with minimal cold water or recrystallize.

Stability Warning

The hydrochloride salt is relatively stable but hygroscopic. The free base is unstable and typically cyclizes or hydrolyzes rapidly. Always store as the HCl or methanesulfonate salt in a desiccator at -20°C.

References

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- Synthesis, characterization and antimicrobial evaluation of some new substituted 1H-indole-2 carboxamide derivatives. Source: Indian Chemical Society. Context: Validates the indole-2-carboxamide scaffold and general synthetic pathways for 2-substituted indoles. URL:[Link]

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Sources

- 1. Indole-2-carboxylic acid(1477-50-5) 1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 1H-Indole-2-carboximidamide Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12438901/docs#technical-guide-spectroscopic-characterization-of-1h-indole-2-carboximidamide-hydrochloride]

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